

Personal protective equipment for handling Methyl 5-hexenoate

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Compound of Interest

Compound Name: Methyl 5-hexenoate

Cat. No.: B1584880

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Essential Guide to Handling Methyl 5-hexenoate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Methyl 5-hexenoate**. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

Methyl 5-hexenoate is a flammable liquid and vapor that is harmful if swallowed.[1][2][3] Proper handling and disposal are critical to minimize risks to personnel and the environment. The following sections detail the necessary personal protective equipment (PPE), operational plans for handling and storage, and a comprehensive disposal plan.

Quantitative Data Summary

The physical and chemical properties of **Methyl 5-hexenoate** are summarized below, providing essential data for risk assessment and experimental planning.

Property	Value	Citations
Molecular Formula	C ₇ H ₁₂ O ₂	[2] [4]
Molecular Weight	128.17 g/mol	[2] [4]
Appearance	Colorless Liquid	[5]
Flash Point	46.2 °C (115.2 °F)	[1]
Boiling Point	157 °C	[6]
Density	0.915 g/cm ³	[4]
Refractive Index	n _{20/D} 1.421	[1]
GHS Hazard Class	Flammable Liquid, Category 3; Acute Toxicity, Oral, Category 4	[1] [2] [3]
Hazard Statements	H226: Flammable liquid and vapor; H302: Harmful if swallowed	[1] [3] [7]

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the first line of defense against chemical exposure. The following PPE is mandatory when handling **Methyl 5-hexenoate**.

PPE Type	Specification	Rationale	Citations
Eye Protection	Chemical splash goggles or a face shield.	Protects against splashes and vapors. Standard safety glasses are insufficient.	[1][4][8]
Hand Protection	Appropriate chemical-resistant gloves (e.g., Nitrile).	Prevents skin contact. Gloves must be inspected before use and disposed of properly after handling.	[1][4][9]
Body Protection	A lab coat or other protective clothing.	Prevents contamination of personal clothing and skin.	[4]
Respiratory	Not typically required with adequate ventilation.	Use a NIOSH-approved respirator with an organic vapor cartridge if working outside a fume hood or if vapors are not adequately controlled.	[4]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety. The following step-by-step procedures provide direct, operational guidance.

Operational Plan: Step-by-Step Handling Procedure

- Preparation and Engineering Controls:
 - Ensure a chemical fume hood is operational and available for all procedures involving **Methyl 5-hexenoate**.[\[10\]](#)

- Verify that an eyewash station and safety shower are accessible and unobstructed.[4][11]
- Use explosion-proof electrical, ventilating, and lighting equipment in the handling area.[3][4][12]
- Remove all potential ignition sources, such as open flames, hot surfaces, and sparks, from the vicinity.[4][12]
- Chemical Handling:
 - Don all required PPE before handling the chemical.
 - Ground and bond containers when transferring the substance to prevent static discharge.[3][12]
 - Use only non-sparking tools during transfer and handling.[3][12]
 - Avoid direct contact with the skin and eyes.[9]
 - Avoid inhaling vapors or mists; always handle inside a chemical fume hood.
 - Keep the container tightly closed when not in use.[3][8]
- Storage:
 - Store **Methyl 5-hexenoate** in a cool, dry, and well-ventilated area designated for flammable liquids.[3][8]
 - Ensure the container is tightly sealed and properly labeled.[8]
 - Store away from incompatible materials, particularly strong oxidizing agents.[4]

Disposal Plan: Step-by-Step Waste Management

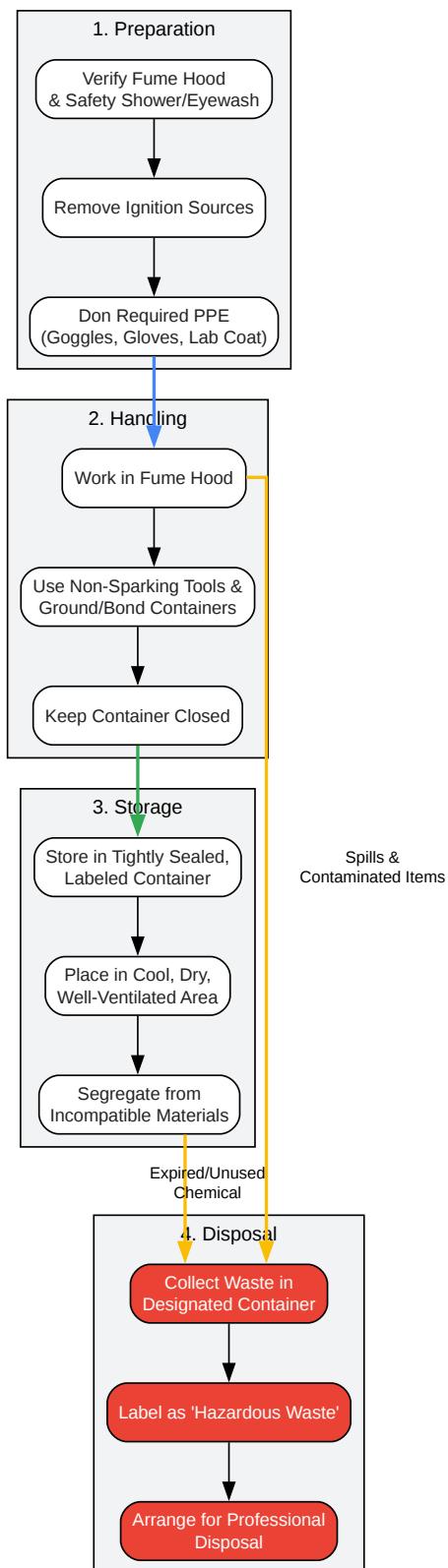
All materials contaminated with **Methyl 5-hexenoate** must be treated as hazardous waste.

- Waste Collection:

- Collect all waste, including unused product and contaminated materials (e.g., gloves, absorbent paper), in a designated, properly sealed hazardous waste container.[13]
- Waste Labeling:
 - Immediately label the waste container with "Hazardous Waste," the full chemical name "**Methyl 5-hexenoate**," and a clear description of its contents.[14]
- Waste Storage:
 - Store the sealed waste container in a designated satellite accumulation area away from incompatible materials.
 - Ensure the storage area is cool, dry, and well-ventilated.
- Final Disposal:
 - Arrange for disposal through a licensed hazardous waste disposal company.
 - Do not dispose of **Methyl 5-hexenoate** down the drain or in regular trash.[14][15]
 - Contaminated packaging should be disposed of as unused product.

Emergency First-Aid Procedures

- If Swallowed: Call a poison center or doctor immediately. Rinse mouth.[3][7]
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[3][7]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If irritation persists, get medical advice.[11]
- If Inhaled: Move person into fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[11]



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Caption: Workflow for Safe Handling of **Methyl 5-hexenoate**.

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